

# Spectroscopic Data for 3-Ethylisoxazol-5-amine: A Technical Guide

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## Compound of Interest

Compound Name: **3-Ethylisoxazol-5-amine**

Cat. No.: **B1588958**

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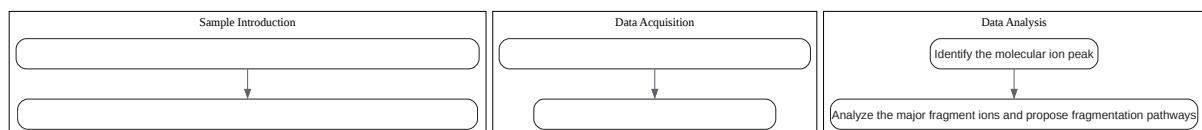
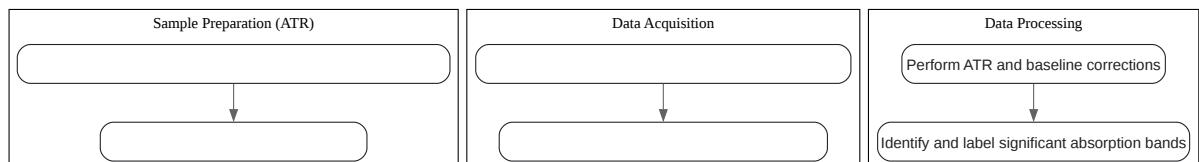
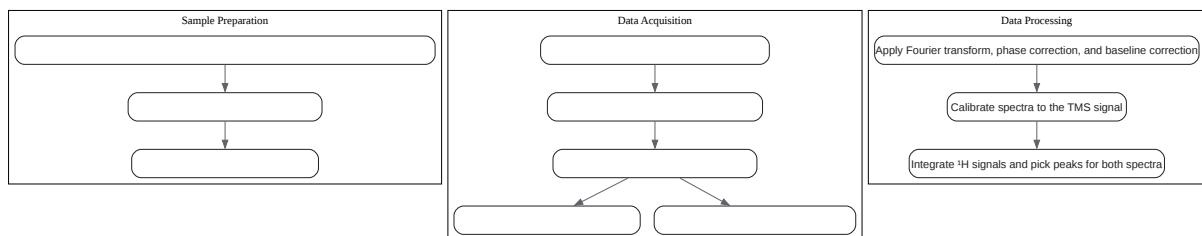
This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **3-Ethylisoxazol-5-amine**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural elucidation and analytical characterization of this molecule.

## Introduction

**3-Ethylisoxazol-5-amine** belongs to the isoxazole class of heterocyclic compounds, which are integral scaffolds in numerous pharmacologically active agents. The precise characterization of such molecules is paramount for drug discovery and development, ensuring purity, confirming identity, and understanding molecular behavior. Spectroscopic techniques are indispensable tools in this endeavor. This guide will present and interpret the predicted spectroscopic data for **3-Ethylisoxazol-5-amine**, providing a foundational understanding for its analysis.

## Molecular Structure and Atom Numbering

To facilitate the discussion of the spectroscopic data, the following diagram illustrates the structure of **3-Ethylisoxazol-5-amine** with the conventional atom numbering system.



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